

analytical methods for characterizing 1-(3-Bromobenzyl)piperazine

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Compound of Interest

Compound Name: 1-(3-Bromobenzyl)piperazine

CAS No.: 423154-81-8

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An Application Guide to the Comprehensive Analytical Characterization of 1-(3-Bromobenzyl)piperazine

This document provides a detailed guide for the analytical characterization of **1-(3-Bromobenzyl)piperazine**, a key intermediate in pharmaceutical synthesis and a member of the benzylpiperazine class of compounds. The methodologies outlined herein are designed for researchers, quality control analysts, and drug development professionals who require robust, reliable, and validated techniques for structural confirmation, purity assessment, and quality control. This guide emphasizes the causality behind experimental choices, ensuring a deep understanding of each analytical technique.

Compound Profile: 1-(3-Bromobenzyl)piperazine

1-(3-Bromobenzyl)piperazine (IUPAC Name: 1-[(3-bromophenyl)methyl]piperazine) is a disubstituted piperazine derivative. Its structure consists of a piperazine ring N-substituted with a 3-bromobenzyl group. Accurate characterization is critical to ensure the identity, purity, and quality of the compound for research and development purposes.

Table 1: Physicochemical Properties of **1-(3-Bromobenzyl)piperazine**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ BrN ₂	[1] [2]
Molecular Weight	255.15 g/mol	[1] [3]
Monoisotopic Mass	254.04186 Da	[2]
Appearance	Yellow liquid (typical)	[1]
Boiling Point (Predicted)	329.4°C at 760 mmHg	[1]
Density (Predicted)	1.356 g/cm ³	[1]
XLogP3	1.8	[1]
Topological Polar Surface Area	15.3 Å ²	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Elucidation

NMR spectroscopy is the most powerful technique for the unambiguous structural determination of organic molecules like **1-(3-Bromobenzyl)piperazine**. It provides detailed information about the chemical environment of each hydrogen (¹H) and carbon (¹³C) atom, allowing for complete structural assignment.[\[4\]](#)

Principle of NMR Analysis

NMR relies on the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei like ¹H and ¹³C absorb and re-emit electromagnetic radiation at specific frequencies. These frequencies (chemical shifts) are highly sensitive to the electron density around the nucleus, which is influenced by neighboring atoms and functional groups. By analyzing the chemical shifts, signal integrations (for ¹H NMR), and spin-spin coupling patterns, a complete molecular structure can be assembled. For piperazine derivatives, NMR is also crucial for studying conformational dynamics, as the piperazine ring can exist in different chair conformations.[\[5\]](#)

Experimental Protocol: ^1H and ^{13}C NMR

This protocol provides a standardized procedure for acquiring high-quality NMR spectra.

A. Sample Preparation

- **Mass Measurement:** Accurately weigh 5-10 mg of the **1-(3-Bromobenzyl)piperazine** sample.
- **Solvent Selection:** Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform- d , CDCl_3 ; or Dimethyl sulfoxide- d_6 , $\text{DMSO}-d_6$) in a 5 mm NMR tube.^[4] CDCl_3 is often a good first choice for its ability to dissolve a wide range of organic compounds.
- **Internal Standard:** Add a small amount of an internal standard, typically Tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- **Homogenization:** Gently vortex the NMR tube to ensure the sample is fully dissolved and the solution is homogeneous.

B. Data Acquisition

- **Instrument Setup:** Place the NMR tube in the spectrometer. Lock the spectrometer on the deuterium signal of the solvent and perform shimming to optimize the magnetic field homogeneity.
- **^1H NMR Acquisition:**
 - Acquire the spectrum using a standard single-pulse experiment.
 - Typical spectral width: -2 to 12 ppm.
 - Number of scans: 8 to 16 scans are usually sufficient for good signal-to-noise.
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum to single lines for each carbon and enhance the signal via the Nuclear Overhauser Effect (NOE).

- Typical spectral width: 0 to 200 ppm.
- Number of scans: A higher number of scans (e.g., 1024 or more) is required due to the low natural abundance of the ^{13}C isotope.[4]

C. Data Processing

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase the spectrum to obtain pure absorption line shapes.
- Calibrate the chemical shift axis using the TMS signal at 0.00 ppm.
- Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of protons.

Data Interpretation: Expected Spectral Features

Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts for **1-(3-Bromobenzyl)piperazine**

Assignment	Predicted ^1H Shift (ppm)	Predicted Multiplicity	Integration	Predicted ^{13}C Shift (ppm)
Aromatic-H (C2', C4', C5', C6')	7.0 - 7.5	Multiplet (m)	4H	122 - 132
Benzyl-CH ₂	~3.5	Singlet (s)	2H	~62
Piperazine-CH ₂ (positions 2,6)	~2.6	Triplet (t) or Multiplet (m)	4H	~54
Piperazine-CH ₂ (positions 3,5)	~2.4	Triplet (t) or Multiplet (m)	4H	~46
Piperazine-NH	1.5 - 2.5	Broad Singlet (br s)	1H	N/A
Aromatic C-Br (C3')	N/A	N/A	N/A	~122
Aromatic C-CH ₂ (C1')	N/A	N/A	N/A	~140

Note: Chemical shifts are estimates based on related structures and can vary with solvent and concentration.^[6]

- ¹H NMR: The aromatic region will show complex multiplets corresponding to the four protons on the bromophenyl ring. A key singlet around 3.5 ppm corresponds to the benzylic protons (CH₂), confirming the benzyl moiety. The piperazine ring protons will appear as two or more signals in the aliphatic region (2.4-2.6 ppm). The NH proton will likely be a broad singlet that can exchange with D₂O.
- ¹³C NMR: The spectrum will show distinct signals for the aromatic carbons, with the carbon attached to the bromine (C-Br) appearing at a characteristic shift (~122 ppm). The benzylic carbon and the two non-equivalent piperazine carbons will also be clearly visible in the aliphatic region.

Mass Spectrometry (MS): Molecular Weight and Fragmentation Analysis

Mass spectrometry is an essential technique for confirming the molecular weight and providing structural information through the analysis of fragmentation patterns.^[4] For **1-(3-Bromobenzyl)piperazine**, MS is particularly useful for verifying the presence of bromine due to its characteristic isotopic signature.

Principle of MS Analysis

In MS, molecules are ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The molecular ion (M^+) peak confirms the molecular weight of the compound. The molecule also breaks apart into smaller, characteristic fragment ions, creating a unique fragmentation pattern that acts as a molecular fingerprint. For bromo-compounds, the molecular ion will appear as a pair of peaks of nearly equal intensity (the M^+ and $M+2$ peaks), corresponding to the two major isotopes of bromine (⁷⁹Br and ⁸¹Br).^[7]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely available technique suitable for the analysis of semi-volatile compounds like benzylpiperazines.^[8]

A. Sample Preparation

- Dilution: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent such as methanol or acetonitrile.^[7]
- Filtration: Filter the solution through a 0.2 µm syringe filter to remove any particulate matter before injection.

B. GC-MS Parameters

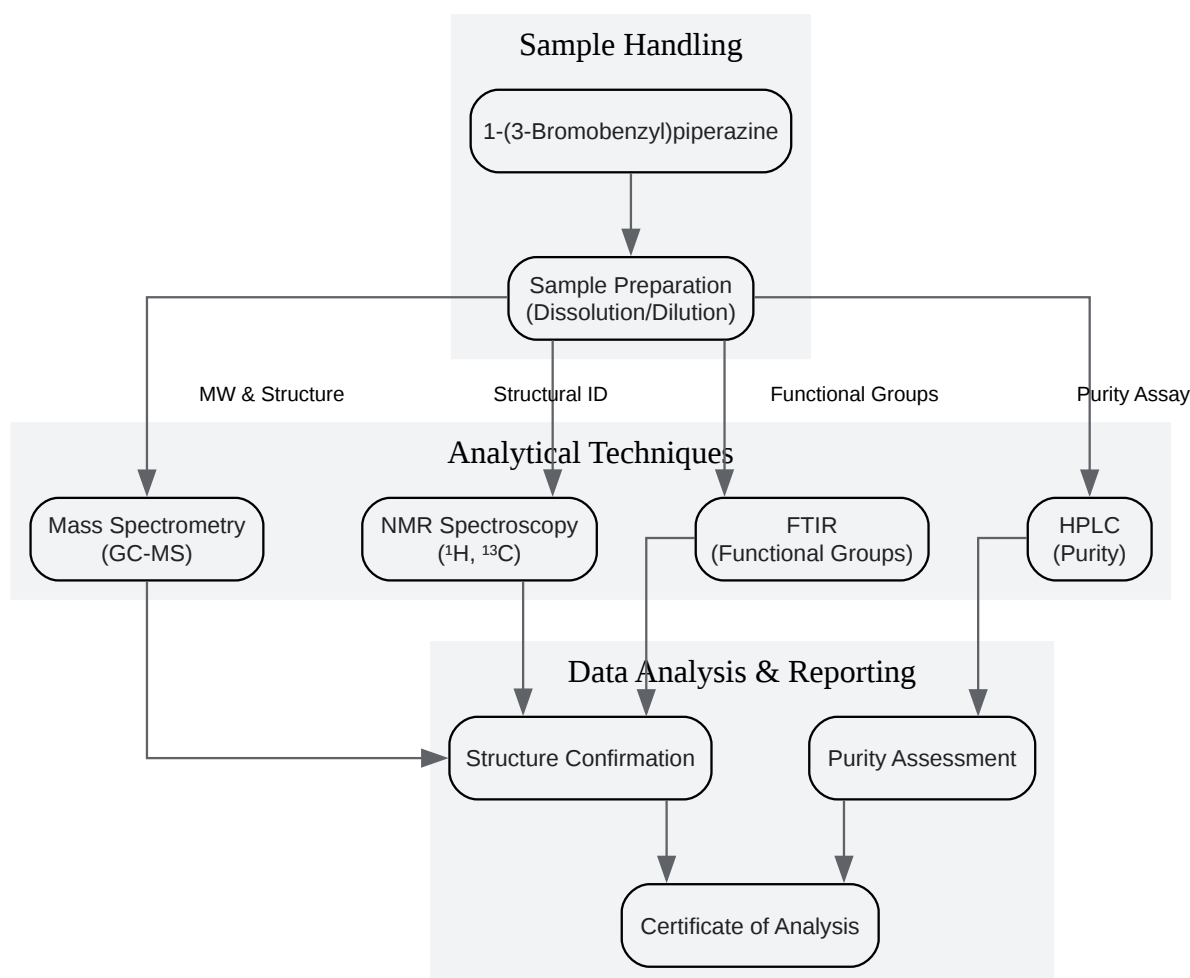
- GC Column: A standard non-polar column, such as a 30 m x 0.25 mm DB-5ms or equivalent, is suitable.
- Carrier Gas: Helium at a constant flow rate of ~1.0 mL/min.^[7]
- Injector: Splitless mode at 250°C.
- Oven Program: Start at 75°C, hold for 1 minute, then ramp at 20°C/min to 320°C and hold for 7 minutes.^[7]
- MS Ionization: Electron Ionization (EI) at 70 eV.^[7]
- Mass Analyzer: Scan range of m/z 40-500.

Data Interpretation: Expected Mass Spectrum

- Molecular Ion (M^+): A prominent pair of peaks at m/z 254 and m/z 256 with approximately 1:1 intensity ratio, confirming the molecular formula $C_{11}H_{15}^{79}BrN_2$ and $C_{11}H_{15}^{81}BrN_2$, respectively.
- Key Fragmentation Pathways: Benzyloxybenzylamines typically fragment via cleavage of the benzylic C-N bond or cleavage within the piperazine ring.^[9]
 - Loss of Bromine: A fragment corresponding to the loss of the bromine atom ($[M-Br]^+$) at m/z 175.
 - Benzylic Cleavage: Formation of the bromobenzyl cation ($[C_7H_6Br]^+$) at m/z 169/171. This is often a very stable and abundant ion.

- Piperazine Ring Fragments: A base peak may arise from cleavage within the piperazine ring. For instance, a fragment corresponding to the piperazin-1-ylmethyl cation ($[C_5H_{11}N_2]^+$) at m/z 99. Another characteristic ion for piperazine moieties is often seen at m/z 56 ($[C_3H_6N]^+$).^[7]

Diagram 1: General Analytical Workflow



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Caption: Overall workflow for the characterization of **1-(3-Bromobenzyl)piperazine**.

High-Performance Liquid Chromatography (HPLC): Purity Determination

HPLC is the industry-standard method for determining the purity of pharmaceutical compounds and detecting trace-level impurities. A reversed-phase HPLC (RP-HPLC) method with UV detection is typically employed for this purpose.

Principle of HPLC Analysis

HPLC separates components of a mixture based on their differential partitioning between a stationary phase (packed in a column) and a liquid mobile phase. In RP-HPLC, the stationary phase is non-polar (e.g., C18), and the mobile phase is polar. Non-polar compounds interact more strongly with the stationary phase and thus elute later than polar compounds. The purity of the sample is determined by comparing the peak area of the main component to the total area of all peaks detected.

Experimental Protocol: RP-HPLC for Purity Analysis

A. Sample and Mobile Phase Preparation

- **Sample Solution:** Prepare a stock solution of **1-(3-Bromobenzyl)piperazine** at approximately 1.0 mg/mL in a suitable diluent (e.g., 50:50 Acetonitrile:Water). Further dilute to a working concentration of ~0.1 mg/mL.[\[10\]](#)
- **Mobile Phase:**
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Mobile Phase B: 0.1% Acetonitrile.
 - Filter both mobile phases through a 0.45 µm filter and degas using an ultrasonic bath before use.[\[11\]](#)

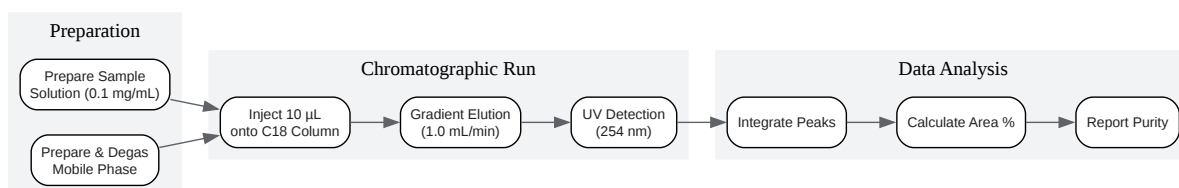
B. Chromatographic Conditions

Table 3: Recommended HPLC Method Parameters

Parameter	Condition
Column	C18, 250 x 4.6 mm, 5 μ m
Mobile Phase	Gradient elution (e.g., 10% B to 90% B over 20 min)
Flow Rate	1.0 mL/min
Column Temperature	35°C ^[11]
Detector	UV at 254 nm
Injection Volume	10 μ L ^[11]

C. Method Validation For routine use, this method must be validated according to ICH guidelines, including assessments of specificity, linearity, accuracy, precision (repeatability and intermediate precision), and robustness.^[11]

Diagram 2: HPLC Purity Analysis Workflow



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Caption: Step-by-step workflow for HPLC purity analysis.

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. It is an excellent tool for confirming the presence of key structural motifs.

Principle of FTIR Analysis

FTIR measures the absorption of infrared radiation by a sample. Different chemical bonds (C-H, C-N, C=C, etc.) vibrate at specific, characteristic frequencies. When the frequency of the IR radiation matches the vibrational frequency of a bond, the bond absorbs the radiation, resulting in a peak in the FTIR spectrum.

Experimental Protocol

- **Sample Preparation:** For a liquid sample, a small drop can be placed directly between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film.
- **Data Acquisition:**
 - Acquire a background spectrum of the clean salt plates.
 - Place the sample in the spectrometer and acquire the sample spectrum.
 - The instrument automatically subtracts the background from the sample spectrum.
 - Typically, 16-32 scans are co-added to produce a spectrum with a good signal-to-noise ratio.

Data Interpretation: Expected Absorption Bands

Table 4: Key FTIR Absorption Bands for **1-(3-Bromobenzyl)piperazine**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3300 - 3400	N-H Stretch (secondary amine)	Piperazine N-H
3000 - 3100	Aromatic C-H Stretch	Bromobenzyl Ring
2800 - 3000	Aliphatic C-H Stretch	Benzyl & Piperazine CH ₂
1590 - 1610	C=C Stretch	Aromatic Ring
1100 - 1300	C-N Stretch	Aliphatic Amine
700 - 800	C-Br Stretch	Bromobenzyl Ring

The presence of these characteristic bands provides strong evidence for the compound's structure.[\[12\]](#)[\[13\]](#)

Summary and Conclusion

The combination of NMR, MS, HPLC, and FTIR provides a comprehensive and orthogonal analytical strategy for the complete characterization of **1-(3-Bromobenzyl)piperazine**. NMR serves as the primary tool for definitive structural elucidation. Mass spectrometry confirms the molecular weight and provides corroborating structural evidence, including confirmation of the bromine atom. HPLC is the method of choice for assessing purity with high sensitivity and accuracy. Finally, FTIR offers a rapid and simple confirmation of the key functional groups. Employing these methods in concert ensures the identity, purity, and quality of the material, which is paramount for its application in research and development.

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